

# Propylene Sulfite: A Technical Guide to Molecular Weight and Density Determination

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propylene sulfite*

Cat. No.: *B074400*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **propylene sulfite**, specifically its molecular weight and density. It details established experimental protocols for the determination of these properties, ensuring accuracy and reproducibility in a laboratory setting. This document is intended to serve as a valuable resource for researchers and professionals working with this compound in various scientific and drug development applications.

## Core Physical Properties of Propylene Sulfite

**Propylene sulfite**, also known as 1,3,2-dioxathiane 2-oxide, is a chemical compound with the empirical formula  $C_3H_6O_3S$ .<sup>[1]</sup> Its fundamental physical characteristics are crucial for a variety of applications, including as an electrolyte additive in lithium-ion batteries.<sup>[1]</sup> A summary of its key quantitative data is presented below.

Property	Value	Source
Molecular Weight	122.14 g/mol	[1][2]
122.15 g/mol	[3]	
Density	1.347 g/mL at 25 °C	[1][2]
Empirical Formula	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub> S	[1]
CAS Number	4176-55-0	[1]
Boiling Point	73 °C	[1]
Melting Point	-25 °C	[1]

## Experimental Determination of Molecular Weight

The molecular weight of a volatile liquid like **propylene sulfite** can be determined using the Dumas method, which relies on the ideal gas law.[4][5][6] This method involves vaporizing the liquid and measuring the mass, volume, temperature, and pressure of the resulting gas.[7]

## Experimental Protocol: The Dumas Method

Objective: To determine the molecular weight of **propylene sulfite** by vaporizing a sample and applying the ideal gas law.

Materials:

- A round-bottom flask (e.g., 125 mL or 250 mL) with a stopper
- A beaker large enough to create a water bath for the flask
- A hot plate or Bunsen burner
- A thermometer
- An analytical balance
- A sample of **propylene sulfite**

- Boiling chips
- Aluminum foil
- A pin

Procedure:

- Preparation:
  - Thoroughly clean and dry the round-bottom flask and its stopper.
  - Weigh the empty, dry flask with the stopper on an analytical balance and record the mass.  
[7]
- Sample Introduction:
  - Add approximately 5 mL of **propylene sulfite** to the flask.[7]
  - Cover the opening of the flask with a small piece of aluminum foil and secure it.
  - Use a pin to poke a small hole in the center of the aluminum foil cap. This will allow excess vapor to escape.
- Vaporization:
  - Set up a water bath using the large beaker and hot plate. Add boiling chips to the water to ensure smooth boiling.
  - Immerse the flask in the water bath, ensuring that the water level is high enough to heat the entire flask but does not allow water to enter the flask.[7]
  - Heat the water bath to a gentle boil. The **propylene sulfite** within the flask will begin to vaporize.
  - Continue heating until all the liquid **propylene sulfite** has turned into vapor. You will observe that the vapor escaping from the pinhole is no longer visible.

- Once all the liquid has vaporized, continue to heat for another 5-10 minutes to ensure the vapor has reached thermal equilibrium with the boiling water bath.
- Record the temperature of the boiling water, which will be equal to the temperature of the **propylene sulfite** vapor.[7]
- Record the atmospheric pressure from a laboratory barometer.
- Condensation and Measurement:
  - Carefully remove the flask from the water bath and allow it to cool to room temperature. The **propylene sulfite** vapor will condense back into a liquid.
  - Thoroughly dry the outside of the flask.
  - Weigh the flask, the condensed liquid, and the foil cap together on the analytical balance.
- Volume Determination:
  - To determine the volume of the flask, fill it completely with water.
  - Measure the mass of the water-filled flask.
  - Using the known density of water at the measured temperature, calculate the volume of the flask.

Calculations:

The molecular weight (M) of the **propylene sulfite** can be calculated using the ideal gas law equation:

$$PV = nRT$$

Where:

- P = Atmospheric pressure (in atm)
- V = Volume of the flask (in L)

- $n$  = Moles of the vaporized liquid (mass of vapor / Molecular Weight)
- $R$  = Ideal gas constant (0.0821 L·atm/mol·K)
- $T$  = Temperature of the vapor (in Kelvin)

By rearranging the formula to solve for the molecular weight ( $M$ ):

$$M = (mRT) / (PV)$$

Where ' $m$ ' is the mass of the condensed **propylene sulfite**.

## Experimental Workflow: Molecular Weight Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the molecular weight of **propylene sulfite**.

## Experimental Determination of Density

The density of a liquid is defined as its mass per unit volume.[8] A straightforward and common method for determining the density of a liquid like **propylene sulfite** involves using a pycnometer or, more simply, a graduated cylinder and an analytical balance.[9][10][11]

## Experimental Protocol: Density Determination by Direct Measurement

Objective: To determine the density of **propylene sulfite** by measuring its mass and volume.

Materials:

- A graduated cylinder (e.g., 10 mL or 25 mL)

- An analytical balance
- A sample of **propylene sulfite**
- A thermometer

#### Procedure:

- Mass of Empty Cylinder:
  - Ensure the graduated cylinder is clean and completely dry.
  - Place the empty graduated cylinder on the analytical balance and tare it to zero, or record its mass.
- Volume and Mass of Liquid:
  - Carefully pour a known volume of **propylene sulfite** into the graduated cylinder (e.g., 10.0 mL).
  - Read the volume from the bottom of the meniscus at eye level to avoid parallax error.[\[9\]](#)
  - Place the graduated cylinder containing the **propylene sulfite** on the analytical balance and record the mass.
- Temperature:
  - Measure and record the temperature of the **propylene sulfite**, as density is temperature-dependent.
- Repetition:
  - For improved accuracy, it is recommended to repeat the measurement at least two more times and calculate the average density.[\[11\]](#)

#### Calculations:

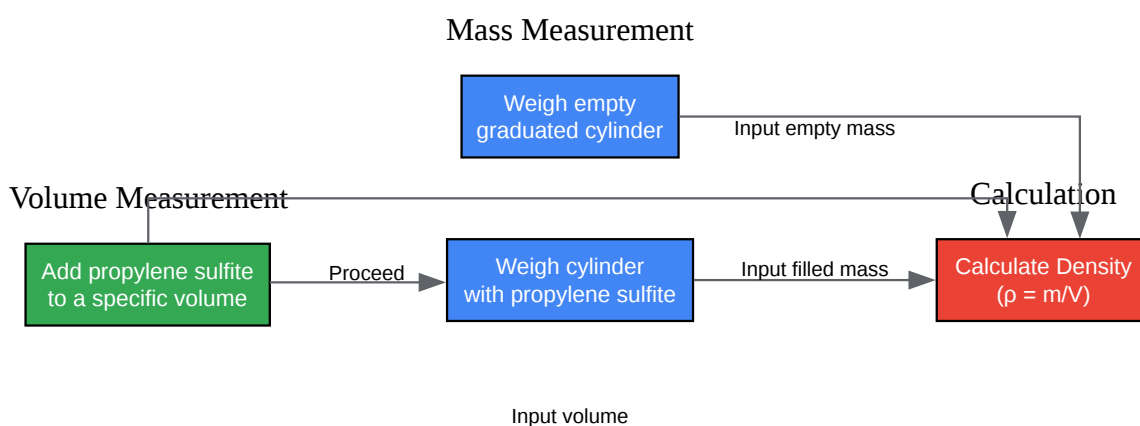
The density ( $\rho$ ) is calculated using the formula:

$$\rho = m / V$$

Where:

- $m$  = mass of the **propylene sulfite** (in g)
- $V$  = volume of the **propylene sulfite** (in mL)

## Experimental Workflow: Density Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the density of **propylene sulfite**.

## Conclusion

The accurate determination of the molecular weight and density of **propylene sulfite** is fundamental for its application in research and development. The experimental protocols outlined in this guide provide reliable and reproducible methods for obtaining these critical physical properties. Adherence to careful measurement techniques and proper calculation is essential for achieving high-quality data.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3-Propylene sulfite 99 4176-55-0 [sigmaaldrich.com]
- 2. americanelements.com [americanelements.com]
- 3. Propylene sulfite | C<sub>3</sub>H<sub>6</sub>O<sub>3</sub>S | CID 15117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. vernier.com [vernier.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. moorparkcollege.edu [moorparkcollege.edu]
- 8. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 9. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 10. mt.com [mt.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Propylene Sulfite: A Technical Guide to Molecular Weight and Density Determination]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074400#propylene-sulfite-molecular-weight-and-density-determination]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)